

Application Notes and Protocols for the Quantification of Vanadium(II) in Solution

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Compound of Interest

Compound Name: Vanadium(2+)

CAS No.: 15121-26-3

Cat. No.: B078988

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This document provides detailed analytical methods and protocols for the quantitative determination of **Vanadium(2+)** concentration in aqueous solutions. The following methods are covered, targeting researchers, scientists, and professionals in drug development who require accurate and reliable quantification of this air-sensitive analyte.

Method 1: UV-Visible Spectrophotometry

1.1. Introduction and Principle

UV-Visible (UV-Vis) spectrophotometry is a straightforward and accessible method for quantifying different oxidation states of vanadium, as each ion possesses a distinct color and absorption spectrum in solution. Vanadium(II) solutions are typically violet. This method relies on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte. Due to the extreme sensitivity of V(2+) to oxidation by air, all sample handling must be performed under an inert atmosphere.^[1] This technique is particularly useful for ex-situ analysis and for monitoring the state of charge in applications like vanadium redox flow batteries.^{[2][3]}

1.2. Experimental Protocol

Apparatus and Reagents:

- Dual-beam UV-Vis spectrophotometer
- Sealed quartz or plastic cuvettes (1 cm path length)
- Glovebox or Schlenk line with an inert atmosphere (e.g., Nitrogen or Argon)
- Gastight syringes
- Deoxygenated solvents (e.g., 4M H₂SO₄, prepared by purging with N₂ or Ar for several hours)
- Vanadium(II) stock solution (prepared electrochemically or from a reliable source)
- Parafilm or cuvette caps

Procedure:

- Inert Atmosphere Preparation: Perform all solution preparations and transfers inside a glovebox or using a Schlenk line to prevent oxidation of V(2+).^[1]
- Solvent Deoxygenation: Ensure all solvents used for dilution are thoroughly deoxygenated.
- Preparation of Standard Solutions:
 - Prepare a series of V(2+) standard solutions (e.g., 0.02 M to 0.1 M) by diluting a known stock solution with deoxygenated 4M H₂SO₄.^{[2][4]}
 - The dilutions must be performed using gastight syringes and sealed vials.
- Spectrophotometer Setup:
 - Set the spectrophotometer to scan a wavelength range of approximately 200-1100 nm.^[1]
 - Use a sealed cuvette containing the deoxygenated solvent (e.g., 4M H₂SO₄) as the blank to zero the instrument.^[1]

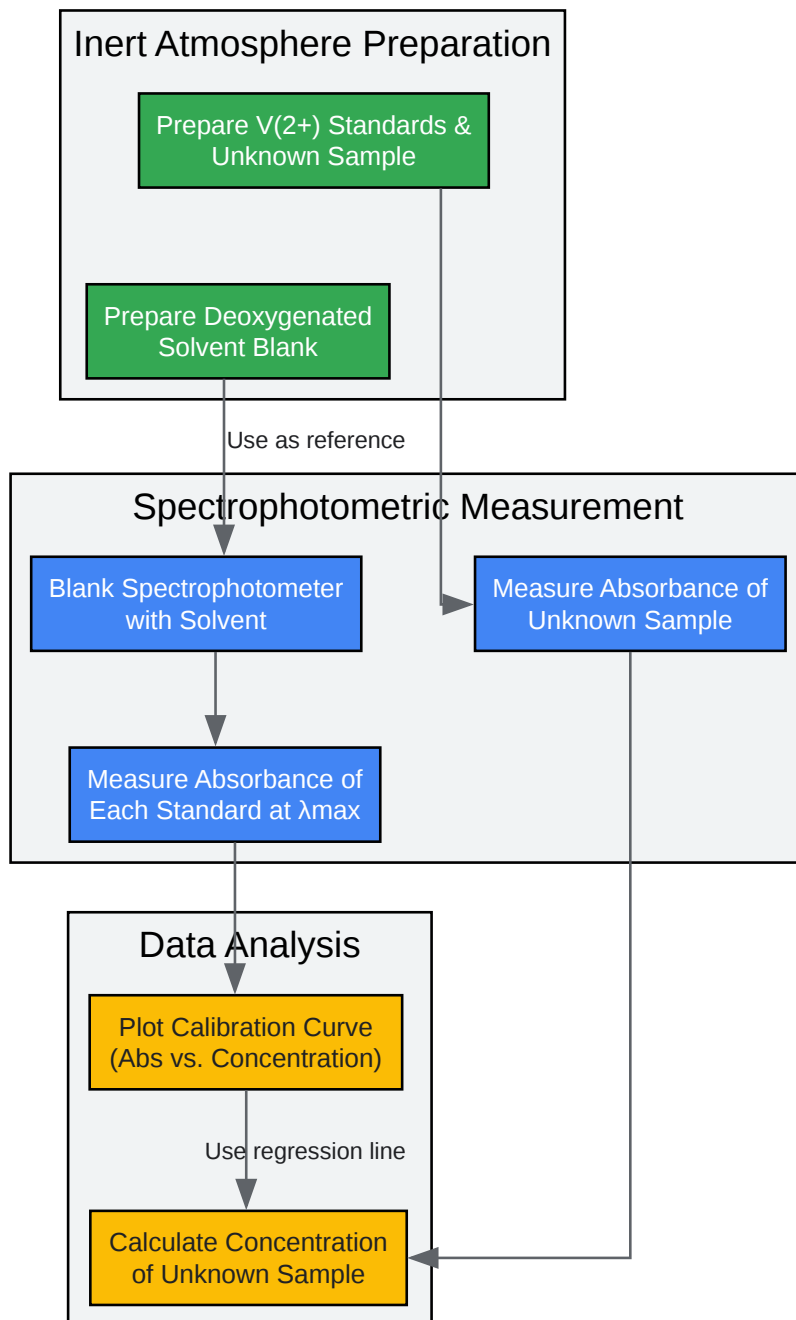
- Sample Measurement:
 - Inside the inert atmosphere, rinse a clean, dry cuvette with the V(2+) sample solution.
 - Fill the cuvette with the sample and seal it securely with a cap or parafilm.[3]
 - Quickly transfer the cuvette to the spectrophotometer and record the absorbance spectrum.[3]
 - Identify the absorbance maximum (λ_{max}) for V(2+). While spectra can vary, a peak around 800-860 nm is often associated with V(2+).[2][4]
- Calibration Curve:
 - Measure the absorbance of each standard solution at the identified λ_{max} .
 - Plot a calibration curve of absorbance versus V(2+) concentration.
 - Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2).
- Unknown Sample Analysis:
 - Measure the absorbance of the unknown V(2+) sample under the same conditions.
 - Use the calibration curve equation to calculate the concentration of V(2+) in the unknown sample.

1.3. Quantitative Data Summary

Parameter	Value / Range	Reference
Wavelength (λ_{max})	~800 - 860 nm	[2] [4]
Linear Range	Dependent on instrument; typically up to ~0.1 M with dilution	[2] [4]
Molar Absorptivity (ϵ)	Varies with solvent and specific λ_{max}	[4]
Key Consideration	Strict exclusion of oxygen is mandatory for accurate results.	[1] [3]

1.4. Workflow Diagram

UV-Vis Spectrophotometry Workflow for V(2+)



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Caption: Workflow for V(2+) quantification using UV-Vis spectrophotometry.

Method 2: Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)

2.1. Introduction and Principle

Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) is a highly sensitive elemental analysis technique capable of detecting metals at ultra-trace levels (ng/L or pg/mL).^{[5][6]} The method determines the total vanadium concentration irrespective of its oxidation state. A liquid sample is introduced into a high-temperature argon plasma, which atomizes and ionizes the vanadium. The resulting ions are then separated by a mass spectrometer based on their mass-to-charge ratio. For V(2+) analysis, the primary challenge is sample preparation and introduction, which must prevent oxidation before the sample reaches the plasma.

2.2. Experimental Protocol

Apparatus and Reagents:

- Inductively Coupled Plasma - Mass Spectrometer (ICP-MS)
- Glovebox or Schlenk line
- High-purity argon gas
- Deoxygenated, high-purity (e.g., 0.3%) nitric acid (HNO₃) for dilution
- Certified vanadium standard stock solution (e.g., 1000 mg/L)
- Internal standard solution (e.g., Scandium, Yttrium)
- Autosampler vials with septa caps

Procedure:

- Inert Atmosphere Preparation: All sample dilutions and transfers must be conducted in an inert atmosphere (glovebox) to preserve the V(2+) oxidation state until analysis.
- Preparation of Standards and Samples:

- Prepare a series of calibration standards by diluting the certified vanadium stock solution with deoxygenated 0.3% HNO₃.^[6] The concentration range should bracket the expected sample concentration (e.g., 5.0 - 1000 ng/mL).^[7]
- Dilute the V(2+) unknown sample with the same deoxygenated acid diluent to fall within the calibration range.
- Spike all standards, blanks, and samples with the internal standard to correct for instrumental drift and matrix effects.
- Transfer the final solutions to autosampler vials and seal immediately with septa caps.
- ICP-MS Instrument Setup:
 - Optimize the ICP-MS parameters (e.g., plasma power, gas flow rates, lens voltages) for vanadium analysis at $m/z = 51$.
 - If analyzing samples with high chloride content (which can cause a $^{35}\text{Cl}^{16}\text{O}^+$ interference), use a collision/reaction cell (with gases like He/H₂ or He/NH₃) or operate the instrument in high-resolution mode to resolve the interference.^{[6][8][9]}
- Analysis Sequence:
 - Run a blank solution to establish the baseline.
 - Analyze the calibration standards to generate a calibration curve.
 - Analyze the unknown V(2+) samples.
 - Periodically run quality control (QC) samples and calibration blanks to ensure accuracy and stability.
- Data Analysis:
 - The instrument software will construct a calibration curve by plotting the intensity ratio (^{51}V / Internal Standard) against concentration.

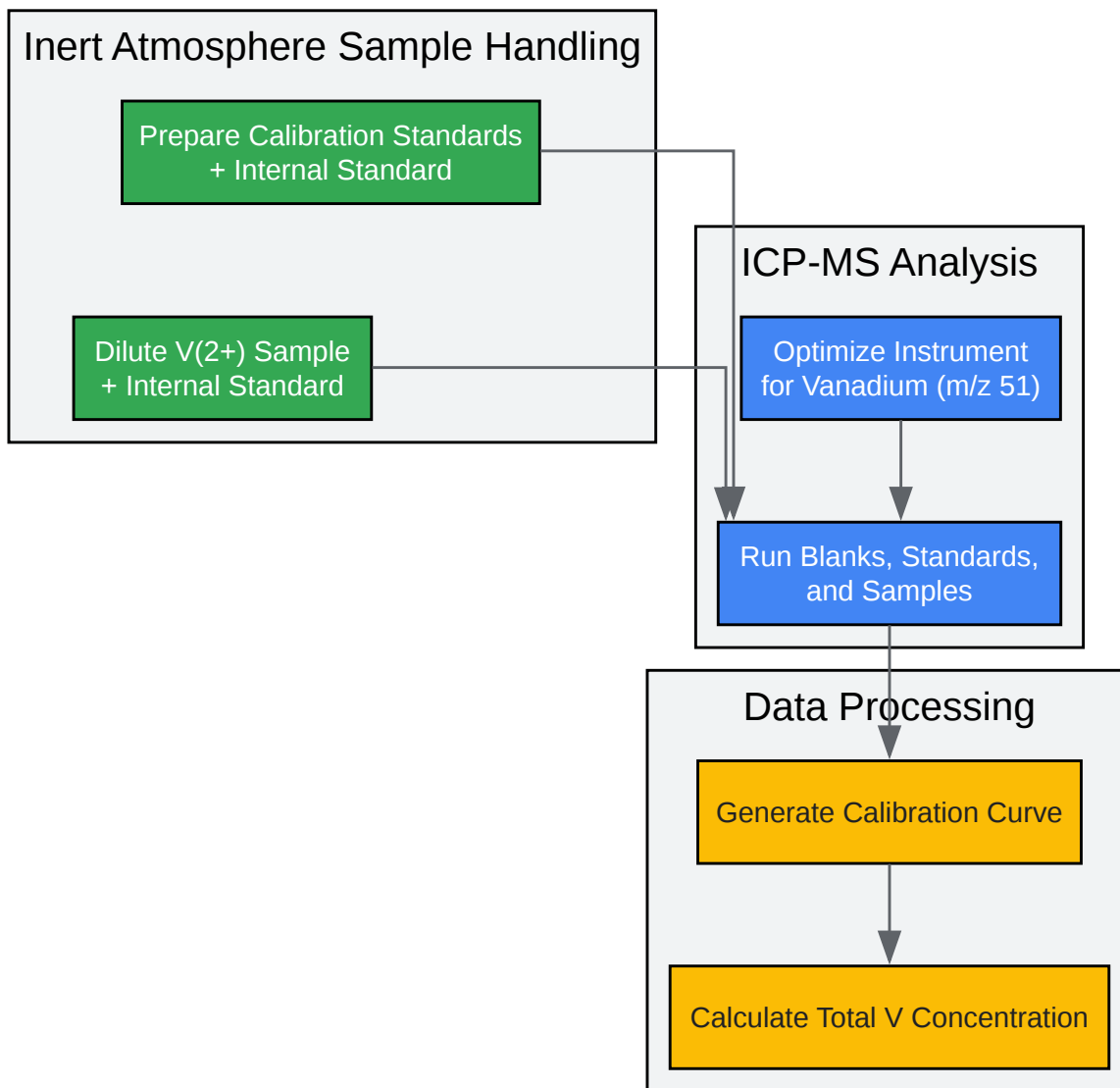
- The total vanadium concentration in the unknown samples is automatically calculated from this curve, accounting for the initial dilution factor.

2.3. Quantitative Data Summary

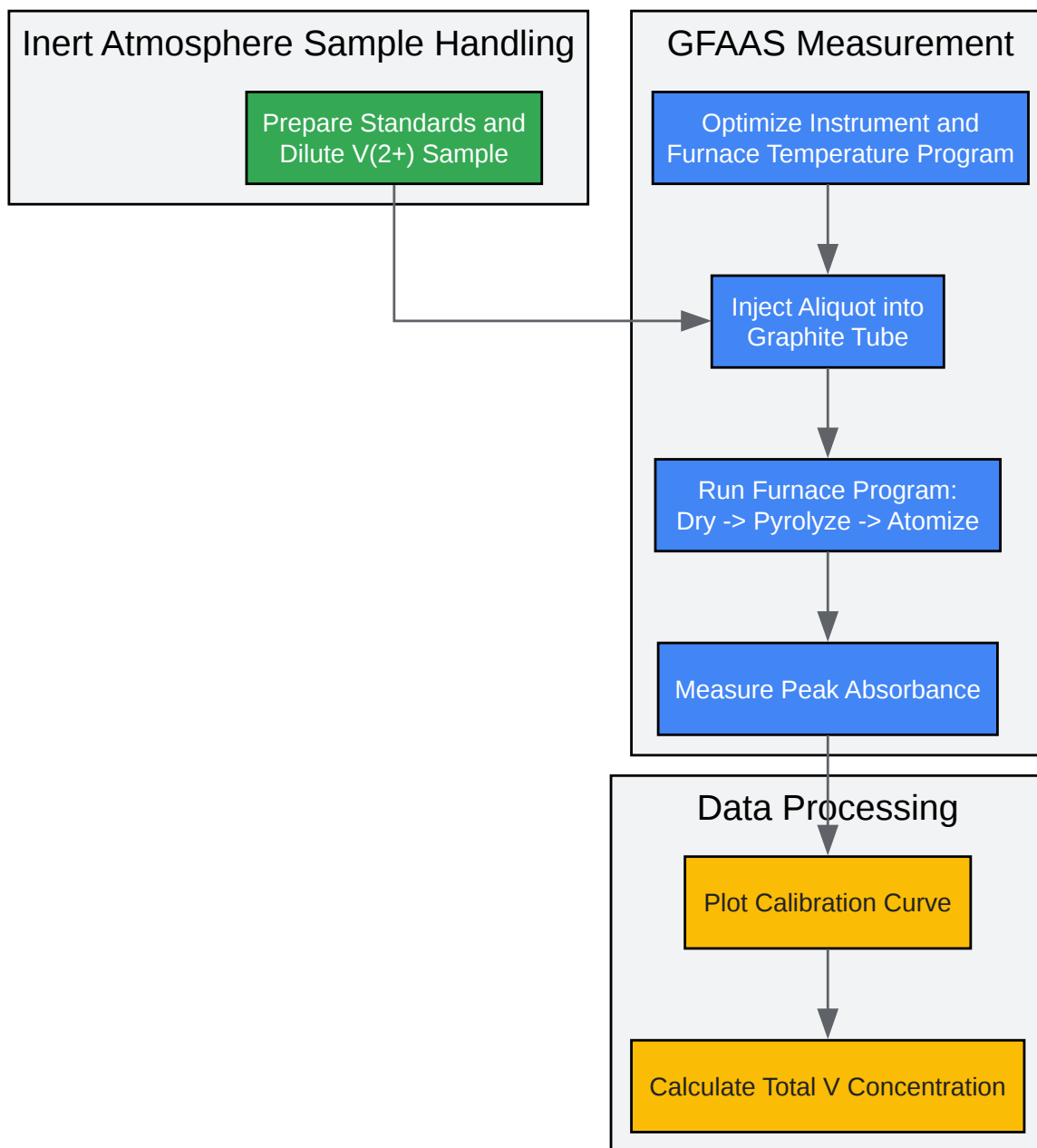
Parameter	Value / Range	Reference
Limit of Detection (LOD)	0.268 ng/mL (in plasma); 10 pg/mL (in serum/urine)	[6] [7] [9]
Limit of Quantitation (LOQ)	5.0 ng/mL (in plasma)	[7]
Linear Range	Typically 5 - 1000 ng/mL or wider	[7] [10]
Precision (%RSD)	< 4%	[6] [9]
Accuracy (Recovery)	98 - 113%	[6] [7] [9]
Key Consideration	Measures total vanadium; requires inert handling for speciation context.	

2.4. Workflow Diagram

ICP-MS Workflow for Total Vanadium



GFAAS Workflow for Total Vanadium



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